

Strategies to improve the performance of Fullerene C70-based devices

Author: BenchChem Technical Support Team. Date: December 2025



Technical Support Center: Fullerene C70-Based Devices

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the performance of **Fullerene C70**-based devices.

Troubleshooting Guides

This section addresses common issues encountered during the fabrication and characterization of **Fullerene C70**-based devices, such as organic solar cells (OSCs) and organic photodetectors (OPDs).

Issue 1: Low Power Conversion Efficiency (PCE) in C70-Based Organic Solar Cells

Q1: My C70-based organic solar cell shows low power conversion efficiency. What are the potential causes and how can I improve it?

A1: Low power conversion efficiency (PCE) in C70-based OSCs can stem from several factors, primarily related to the active layer morphology, charge transport, and light absorption. Here are some troubleshooting steps:

 Optimize the Donor:Acceptor Blend Ratio: The ratio of the donor material to C70 is crucial for creating an optimal bulk heterojunction (BHJ) morphology. An imbalanced ratio can lead to

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poor exciton dissociation and charge transport. For instance, in a study with Zinc Phthalocyanine (ZnPc) as the donor, a 2:1 ratio of C70:ZnPc yielded a higher PCE of 2.56% compared to a 1:1 ratio.[1][2] This is attributed to a more favorable morphology for charge transport and higher photocurrent due to the broad absorption of C70.[1][2]

- Solvent and Additive Engineering: The choice of solvent and the use of additives can
 significantly influence the active layer's nanoscale morphology.[3][4] Different solvents can
 lead to variations in the size of phase-separated domains.[3] The addition of a high-boilingpoint additive, like 1-chloronaphthalene (CN), can promote a finer lateral structure, leading to
 increased photocurrent and PCE.[3]
- Post-Fabrication Treatments:
 - Light Soaking: Exposing the device to a low level of light during fabrication can enhance thermal stability and, in some cases, improve performance by inducing oligomerization of fullerene molecules, which hinders their diffusion and crystallization.[5]
 - Near-Infrared (NIR) Laser Irradiation: Post-treatment with NIR laser pulses has been shown to enhance PCE by as much as 50%.[6] This is attributed to the formation of a covalent linkage between the donor and fullerene, improving charge transfer.[6]
- Interfacial Layer Modification: The use of an interlayer, such as poly(ethylene oxide)zirconium (PEOz), between the electrode and the active layer can enhance device performance by tuning the work function of the electrode and influencing the nanostructure of the fullerene blend film.[7]

Issue 2: Poor Charge Carrier Mobility

Q2: I am observing low electron mobility in my C70-based device. What strategies can I employ to enhance charge transport?

A2: Low charge carrier mobility is a common bottleneck for device performance. Here are some strategies to address this:

Controlling Film Microstructure: The formation of a well-ordered crystalline structure in the
 C70 film is essential for efficient charge transport. In C60:C70 blend films, the use of a PEOz

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interlayer was found to induce a novel co-crystal structure, leading to a significant increase in field-effect mobility from 0.11 to 2.1 cm²/Vs.[7]

- Ternary Blend Approach: Introducing a third component into the active layer can create additional pathways for charge transport.[8][9] Polyfullerenes, for example, can act as a guest acceptor to facilitate charge transfer and suppress charge recombination, leading to higher efficiency in all-polymer solar cells.[8]
- Solid Additives: The incorporation of solid additives can enhance both exciton diffusion and charge transport. For instance, an organoboron additive can improve the crystallization of the acceptor and increase the charge carrier diffusion length.[10]

Issue 3: Device Instability and Degradation

Q3: My C70-based device degrades quickly under ambient conditions. What are the primary degradation mechanisms and how can I improve stability?

A3: Device stability is a critical challenge for organic electronics. Here's how to address degradation in C70-based devices:

- Photochemical Instability of Fullerenes: Fullerenes like PCBM (a C60 derivative, but with similar implications for C70) can undergo photo-oxidation when exposed to light and air.[11]
 Even a small fraction of photo-oxidized fullerene can act as trap states, severely compromising device performance by affecting electron transport and recombination kinetics.
 [11]
 - Mitigation: Encapsulation of the device to prevent exposure to oxygen and moisture is a primary strategy. Additionally, selecting donor polymers that can suppress fullerene oxidation can improve stability.[11]
- Thermal Stability: C70 fullerite is generally more thermally stable than C60 fullerite by about 150°C due to stronger intermolecular interactions.[12] However, high temperatures can still lead to degradation.
 - Mitigation: Light-induced oligomerization of fullerenes during fabrication can enhance thermal stability by hindering their diffusion and crystallization under thermal stress.



- Morphological Instability: The nanoscale morphology of the active layer can change over time, especially under thermal stress, leading to performance degradation.
 - Mitigation: Using polyfullerenes instead of small-molecule fullerenes can improve morphological stability and mechanical robustness, as they are less prone to segregation and dimerization.[8]

Frequently Asked Questions (FAQs)

Q4: What are the advantages of using C70 over C60 in organic solar cells?

A4: C70 offers several advantages over the more commonly used C60 in OSCs:

- Broader and Stronger Absorption: C70 has a significantly stronger and broader absorption spectrum in the visible range (380-700 nm) compared to C60.[2] This leads to increased photon harvesting and a higher short-circuit current density (Jsc).[2]
- Higher Efficiency Potential: Due to the enhanced light absorption, C70-based OSCs have demonstrated higher power conversion efficiencies than identical devices using C60. For example, a C70:ZnPc solar cell achieved a PCE of 2.87%, a substantial improvement over the 2.27% for a C60-based cell.[2]

Q5: How does the solvent affect the morphology of the C70 blend film?

A5: The solvent from which the active layer is cast plays a critical role in determining the final film morphology.[3] Key factors include:

- Solvent Vapor Pressure: Solvents with different vapor pressures affect the drying time of the film, which in turn influences the extent of phase separation between the donor and C70.
- Solubility of C70: The solubility of C70 in the chosen solvent will impact its aggregation and the formation of crystalline domains.
- Additives: The use of a small amount of a low vapor pressure additive can prevent the formation of large, undesirable phase-separated domains.

Q6: Can C70 be used in applications other than organic solar cells?



A6: Yes, C70 has potential in various other electronic applications, including:

- Organic Photodetectors (OPDs): The properties that make C70 a good acceptor in OSCs are also beneficial for OPDs. Challenges in OPDs include managing dark current and improving sensitivity, where morphology control and material purity are crucial.[13][14][15]
- Organic Field-Effect Transistors (OFETs): C70 and its blends can be used as the n-channel semiconductor in OFETs, exhibiting high electron mobility when the film microstructure is optimized.[7]
- Single-Electron Transistors (SETs): The unique electronic and structural properties of individual C70 molecules are being explored for applications in single-molecule electronic devices.[16]

Quantitative Data Summary

Table 1: Performance of C70-Based Organic Solar Cells with Different Donor: Acceptor Ratios

Donor:Acce ptor (C70:ZnPc)	Open- Circuit Voltage (VOC) [V]	Short- Circuit Current (JSC) [mA/cm²]	Fill Factor (FF) [%]	Power Conversion Efficiency (PCE) [%]	Reference
1:1	0.52	8.86	50	2.31	[1][2]
2:1	0.54	9.88	54	2.87	[1][2]

Table 2: Effect of Post-Fabrication NIR Laser Treatment on P3HT:PC70BM Solar Cell Performance



Treatment Time [min]	Open- Circuit Voltage (VOC) [V]	Short- Circuit Current (JSC) [mA/cm²]	Fill Factor (FF) [%]	Power Conversion Efficiency (PCE) [%]	Reference
0 (Control)	0.58	8.1	63	2.96	[6]
15	0.59	10.2	73	4.40	[6]

Detailed Experimental Protocols

Protocol 1: Fabrication of a C70:ZnPc Bulk Heterojunction Organic Solar Cell

- Substrate Cleaning: Clean ITO-coated glass substrates by sequential ultrasonication in detergent, acetone, ethanol, and isopropanol.[2]
- Hole Transport Layer Deposition: Thermally evaporate a 5 nm thick layer of the hole transport material (e.g., Cx) onto the ITO substrate.[2]
- Active Layer Deposition: Co-evaporate C70 and Zinc Phthalocyanine (ZnPc) at a weight ratio
 of 2:1 to a thickness of 30 nm. The deposition rate should be carefully controlled to achieve
 the desired stoichiometry and morphology.[2]
- Electron Transport Layer Deposition: Deposit a thin layer of an electron transport material (e.g., BCP) to a thickness of ~5-10 nm.
- Cathode Deposition: Thermally evaporate a metal cathode (e.g., Aluminum) with a thickness of ~100 nm through a shadow mask to define the active area of the device.
- Encapsulation: Encapsulate the device using a UV-curable epoxy and a glass slide to protect it from atmospheric degradation.

Visualizations

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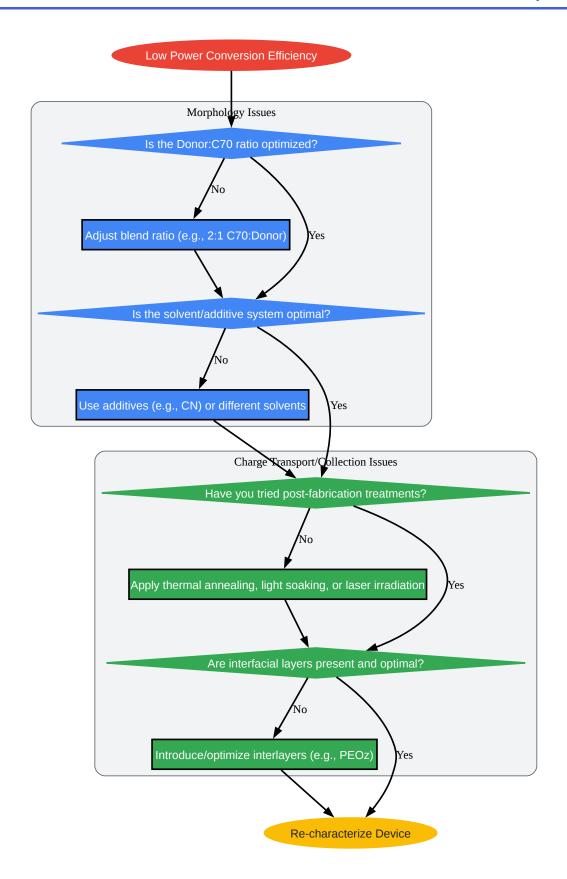




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Caption: A typical experimental workflow for the fabrication of C70-based organic solar cells.





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Caption: A logical troubleshooting guide for addressing low power conversion efficiency in C70-based devices.

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 To cite this document: BenchChem. [Strategies to improve the performance of Fullerene C70-based devices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051282#strategies-to-improve-the-performance-of-fullerene-c70-based-devices]

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